

Copper Cobalt Sulfide Outperforms Cobalt Sulfide in Oxygen Evolution Reaction

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Compound of Interest

Compound Name: Cobalt sulfide

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A comparative analysis of recent experimental data reveals that copper **cobalt sulfide** electrocatalysts demonstrate superior performance for the Oxygen Evolution Reaction (OER) compared to their **cobalt sulfide** counterparts. This enhanced activity, crucial for efficient water splitting to produce hydrogen, is attributed to the synergistic effects between copper and cobalt, which optimize electronic structure and increase the number of active sites.

Recent studies have consistently shown that the incorporation of copper into the **cobalt sulfide** lattice leads to a significant reduction in the overpotential required to drive the OER, a key metric for electrocatalyst efficiency. For instance, copper **cobalt sulfide** nanosheets (CuCoS/CC) have been reported to achieve a current density of 10 mA cm^{-2} at an impressively low overpotential of 276 mV, outperforming many existing noble-metal-free catalysts.[1][2][3] In contrast, various phases of **cobalt sulfide**, such as Co_3S_4 and Co_4S_3 , generally exhibit higher overpotentials to achieve the same current density.[4][5][6]

The Tafel slope, which indicates the reaction kinetics, is also notably lower for copper **cobalt sulfide**, suggesting a faster OER rate. Values as low as 58 mV dec^{-1} have been reported for CuCoS/CC, compared to significantly higher values for materials like Co_3S_4 (144 mV/decade). [1][4] Furthermore, copper **cobalt sulfide** catalysts have demonstrated excellent long-term stability, maintaining their catalytic activity over extended periods of operation and thousands of cycles.[4][7][8]

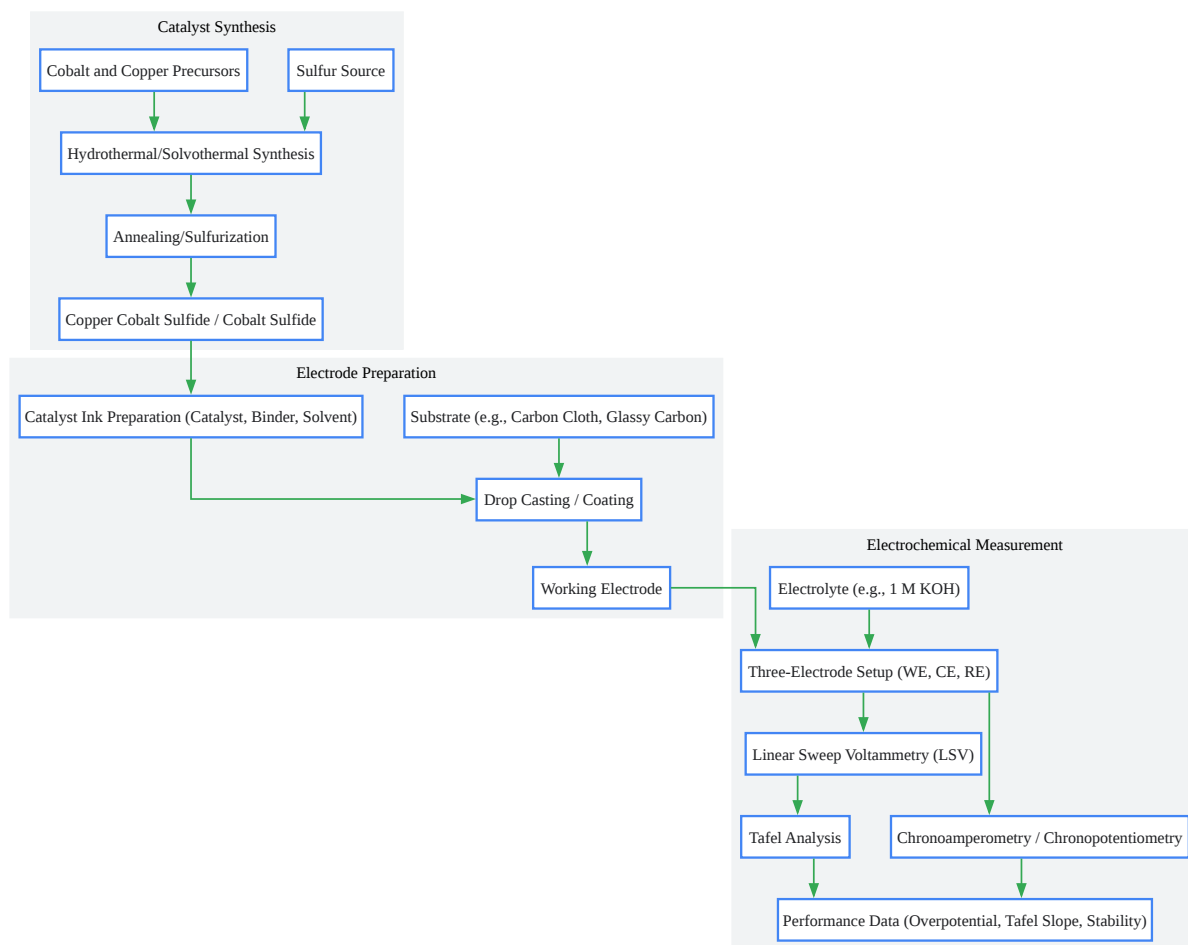
Performance Comparison

The following table summarizes the key OER performance metrics for various copper **cobalt sulfide** and **cobalt sulfide** electrocatalysts based on published experimental data.

| Electrocatalyst | Overpotential @ 10 mA cm ⁻² (mV) | Tafel Slope (mV dec ⁻¹) | Electrolyte | Reference |
|--|---|--|----------------|---|
| Copper Cobalt Sulfides | | | | |
| CuCo ₂ S ₄ Nanosheets | 310 | 86 | 1 M KOH | [4] [7] [8] |
| CuCoS/CC | 276 | 58 | 1.0 M KOH | [1] [2] [3] |
| Cobalt Sulfides | | | | |
| Co ₃ S ₄ | High onset potential (>430 mV) | 144 | 1 M KOH | [4] |
| Co ₄ S ₃ /NF | 340 (at 100 mA cm ⁻²) | 71.6 | Alkaline Media | [5] [6] |
| CoS ₂ HNSs | 290 | 57 | 1.0 M KOH | [9] |

Experimental Workflow

The typical experimental workflow for evaluating the OER performance of these materials involves several key steps, from catalyst synthesis to electrochemical characterization. A generalized workflow is illustrated in the diagram below.



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- To cite this document: BenchChem. [Copper Cobalt Sulfide Outperforms Cobalt Sulfide in Oxygen Evolution Reaction]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073743#performance-comparison-of-copper-cobalt-sulfide-and-cobalt-sulfide-for-oer\]](https://www.benchchem.com/product/b073743#performance-comparison-of-copper-cobalt-sulfide-and-cobalt-sulfide-for-oer)

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